

Comparative analysis of the toxicity of different PCDF congeners.

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Compound of Interest

Compound Name: *Dibenzofuran*

Cat. No.: *B1670420*

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Quantitative Comparison of PCDF Congener Toxicity

To standardize the risk assessment of complex mixtures of dioxin-like compounds, the concept of Toxic Equivalency Factors (TEFs) has been established. TEFs express the toxicity of a specific congener relative to the most toxic dioxin, 2,3,7,8-tetrachlorodibenzo-p-dioxin (2,3,7,8-TCDD), which is assigned a TEF of 1. The total toxic equivalency (TEQ) of a mixture is calculated by summing the products of the concentration of each congener and its respective TEF.

The World Health Organization (WHO) has established consensus TEFs for humans/mammals, fish, and birds based on a comprehensive review of available in vivo and in vitro data. The following table summarizes the WHO-2005 TEF values for the most toxicologically relevant PCDF congeners for mammals.

PCDF Congener	WHO-2005 TEF Value (Mammals)
2,3,7,8-Tetrachlorodibenzofuran (2,3,7,8-TCDF)	0.1
1,2,3,7,8-Pentachlorodibenzofuran (1,2,3,7,8-PeCDF)	0.03
2,3,4,7,8-Pentachlorodibenzofuran (2,3,4,7,8-PeCDF)	0.3
1,2,3,4,7,8-Hexachlorodibenzofuran (1,2,3,4,7,8-HxCDF)	0.1
1,2,3,6,7,8-Hexachlorodibenzofuran (1,2,3,6,7,8-HxCDF)	0.1
1,2,3,7,8,9-Hexachlorodibenzofuran (1,2,3,7,8,9-HxCDF)	0.1
2,3,4	

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